

A Comparative Guide to Alternatives for Sodium Cyanide in Gold Mining Research

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Compound of Interest

Compound Name: Sodium cyanide

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The gold mining industry has long relied on **sodium cyanide** for its efficiency in extracting gold from ore. However, significant environmental and health risks associated with cyanide have spurred research into safer, more sustainable alternatives. This guide provides an objective comparison of the performance of prominent alternatives—thiosulfate, thiourea, glycine, and chloride-hypochlorite—against the traditional cyanidation process, supported by experimental data.

Data Presentation: A Comparative Analysis of Gold Leaching Reagents

The following tables summarize quantitative data from various studies, offering a comparative look at the performance of different gold leaching agents under specified experimental conditions. It is important to note that direct comparisons can be challenging due to variations in ore mineralogy and experimental setups across different research efforts.

Table 1: Gold Recovery Rates and Leaching Conditions

Leaching Agent	Ore Type	Gold Recovery (%)	Reagent Concentration	Leaching Time (hours)	Temperature (°C)	pH	Reference
Sodium Cyanide	Oxidized Ore	95	1 kg/t NaCN	240	Ambient	11	[1]
Oxidized Material	90	-	24	-	-	[2]	
Roasted Concentrate	~86.5	6 g/dm ³	4	20	-	[3]	
Auriferous Ore	89.8	-	24	Room Temp	-	[4]	
Thiosulfate	Auriferous Ore	89.3 (with Glycine)	0.7 M Thiosulfate, 1.75 M Glycine, 5 mM CuSO ₄	6	60	9.3	[4][5]
Low-Grade Oxidized Ore	83	0.20 M Thiosulfate, 0.001 M Cu ²⁺	48	-	-	[6]	
High Copper Gold Concentrate	>90 (with pretreatment)	0.3 mol/L Thiosulfate, 0.15 mol/L Cu ²⁺ , 1.5 mol/L Ammonia	32	40	9-10		
Thiourea	Oxidized Ore	96.7	20 kg/t Thiourea,	16	-	1.5-2	[7]

10 kg/t Fe ₂ SO ₄							
Refractory Gold Ore	77.6	6.0 g/L Thiourea, 9.33 g/L Fe ³⁺	4	35	1.5		
Finely Disseminated Gold-bearing Ore	85.8	-	6	-	-		
Glycine Oxide Gold Ore	81.41	3 M Glycine	48	60	11-12	[8]	
Witwatersrand Gold Mine Tailings	91.4 (with pretreatment)	1.5 M Glycine, 2 g/L CuSO ₄	24	-	12	[9][10]	
Witwatersrand Supergroup Composite Ore	up to 86	1500 ppm Glycine, 3000 ppm KMnO ₄	101	-	-	[11]	
Chloride-Hypochlorite	Refractory Pyritic Concentrate	96 (with multi-stage leaching)	-	-	-	-	[12]
Refractory Gold Ore	up to 97.31	60:30 NaCl to Ca(OCl) ₂ ratio	2	-	6	[13]	

Oxidized Material	~84	15 g/L NaCl, 25 g/L Ca(OCl) ₂	3	-	4-6	[2]
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Experimental Protocols

This section provides detailed methodologies for key experiments cited in the comparison of gold leaching agents.

Thiosulfate-Glycine Leaching of Auriferous Ore

This protocol is based on the study that achieved 89.3% gold recovery.[4][5]

1. Ore Preparation:

- Crush and grind the auriferous ore to a particle size of approximately 70.7 µm.
- Homogenize the ground ore to ensure a representative sample for leaching tests.

2. Leaching Solution Preparation:

- Prepare a leaching solution containing 0.7 M sodium thiosulfate (Na₂S₂O₃), 1.75 M glycine (C₂H₅NO₂), and 5 mM copper sulfate (CuSO₄).
- Adjust the pH of the solution to 9.3 using a suitable alkaline solution (e.g., NaOH).

3. Leaching Procedure:

- Conduct the leaching experiments in a stirred-tank reactor.
- Maintain a solid concentration of 15% (w/v) by adding 100 g of the prepared ore to the leaching solution.
- Set the stirring speed to 750 RPM to ensure adequate mixing.
- Maintain the temperature of the slurry at 60°C.
- Periodically add 0.004 M potassium permanganate (KMnO₄) every 2 hours to maintain an oxidizing environment.
- Continue the leaching process for a total of 6 hours.

4. Sample Analysis:

- At regular intervals (e.g., 1, 2, 4, and 6 hours), withdraw slurry samples.
- Filter the samples to separate the pregnant leach solution from the solid residue.
- Analyze the gold concentration in the pregnant leach solution using Atomic Absorption Spectrophotometry (AAS).
- Analyze the gold content in the solid residue using a fire assay to determine the overall gold recovery.

Thiourea Leaching of Oxidized Gold Ore

This protocol is based on a study that reported a 96.7% gold extraction.[\[7\]](#)

1. Ore Preparation:

- Crush the oxidized gold ore to a particle size of -74 μm .

2. Leaching Procedure:

- Prepare a slurry with 35% solids by weight.
- Add thiourea at a concentration of 20 kg per tonne of ore.
- Add ferric sulfate ($\text{Fe}_2(\text{SO}_4)_3$) as an oxidant at a concentration of 10 kg per tonne of ore.
- Adjust the pH of the slurry to a range of 1.5-2 using sulfuric acid.
- Conduct the leaching in a reactor with agitation for 16 hours.

3. Sample Analysis:

- After the leaching period, filter the slurry to separate the pregnant solution from the tailings.
- Analyze the gold content in the pregnant solution using atomic absorption spectrophotometry.
- Determine the gold remaining in the tailings by fire assay to calculate the extraction efficiency.

Glycine Leaching of Witwatersrand Gold Mine Tailings

This protocol is based on research that achieved 91.4% gold extraction with pre-treatment.[\[9\]](#)
[\[10\]](#)

1. Pre-treatment of Tailings:

- Prepare a slurry of the gold mine tailings.

- Add 2 g/L of potassium permanganate (KMnO_4) to the slurry.
- Allow the pre-treatment to proceed for 24 hours.

2. Leaching Procedure:

- After pre-treatment, add a concentrated glycine solution to achieve a final concentration of 1.5 M.
- Add 2 g/L of copper ions (Cu^{2+}), typically from copper sulfate (CuSO_4).
- Adjust the pH of the slurry to 12.
- Maintain a solid-to-liquid ratio of 50 g/L.
- Conduct the leaching for 24 hours with agitation.

3. Sample Analysis:

- Filter the slurry to separate the gold-bearing solution.
- Analyze the gold concentration in the solution to determine the extraction percentage.

Chloride-Hypochlorite Leaching of Refractory Gold Ore

This protocol is based on a study that achieved up to 97.31% gold recovery.[\[13\]](#)

1. Ore Preparation:

- Crush and grind the refractory gold ore to a fine particle size to liberate the gold.

2. Leaching Solution Preparation:

- Prepare a lixiviant solution with a sodium chloride (NaCl) to calcium hypochlorite ($\text{Ca}(\text{OCl})_2$) ratio of 60:30 (grams per liter).

3. Leaching Procedure:

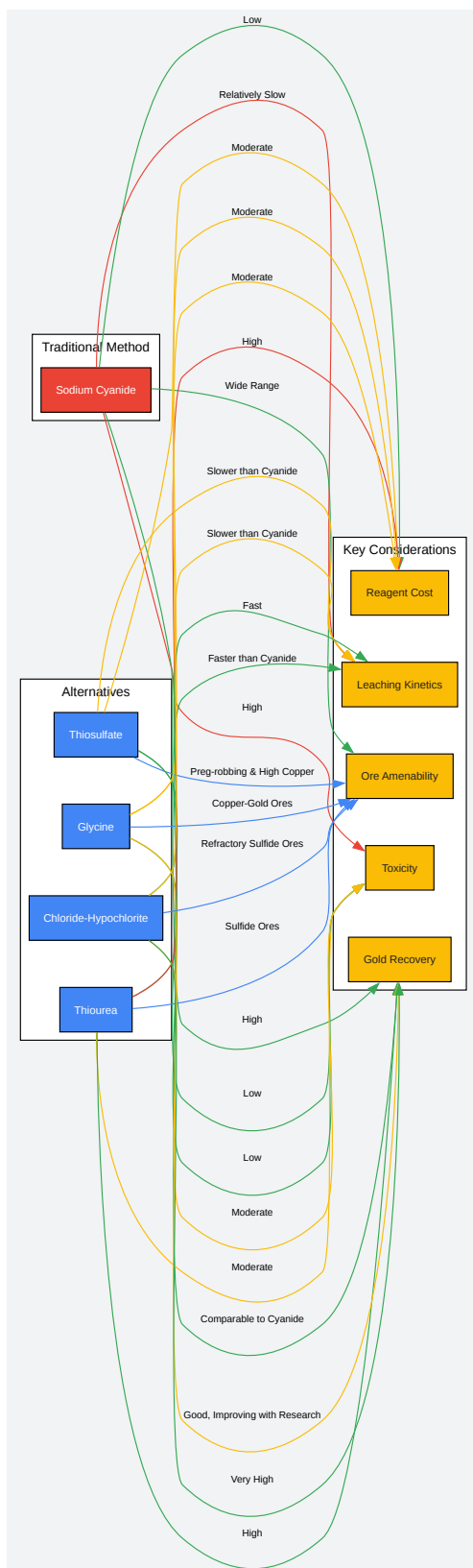
- Conduct the leaching in a beaker on a hot plate with a magnetic stirrer to maintain agitation and temperature.
- Add 10g of the ore concentrate to 150 ml of the lixiviant solution.
- Maintain the pH of the solution at 6.
- Monitor and record the pH and Oxidation-Reduction Potential (ORP) every 15 minutes.
- The leaching process is conducted for 2 hours.

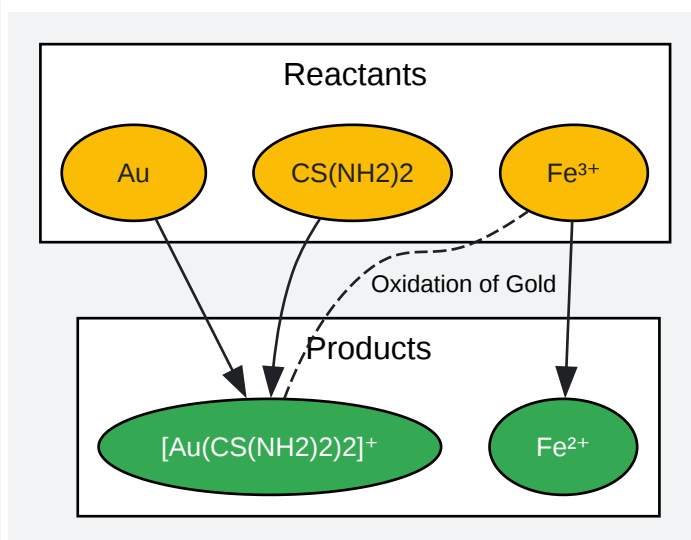
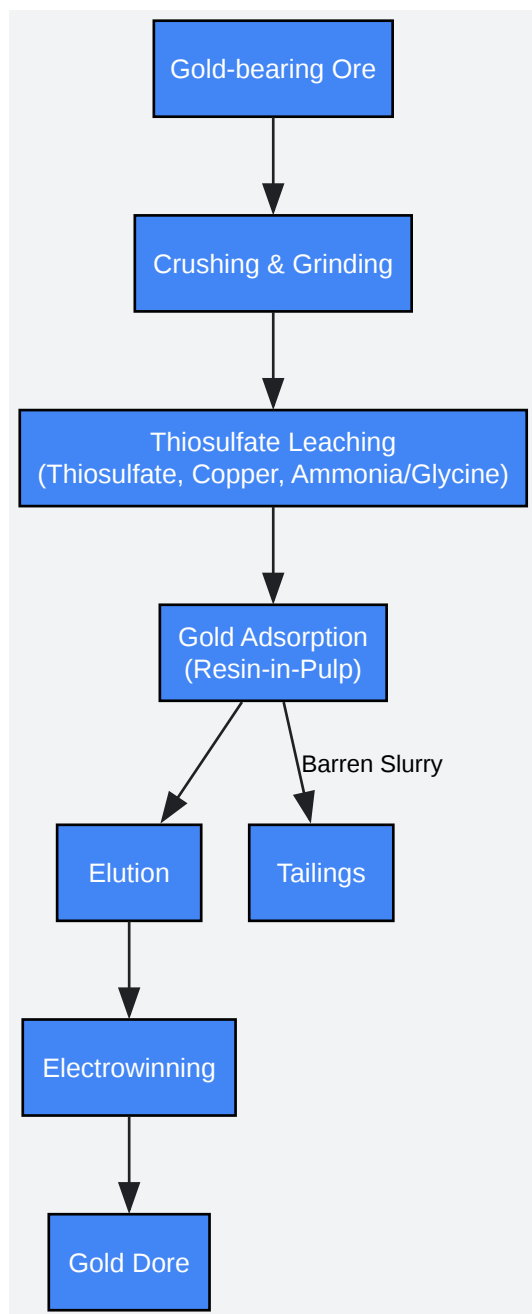
4. Sample Analysis:

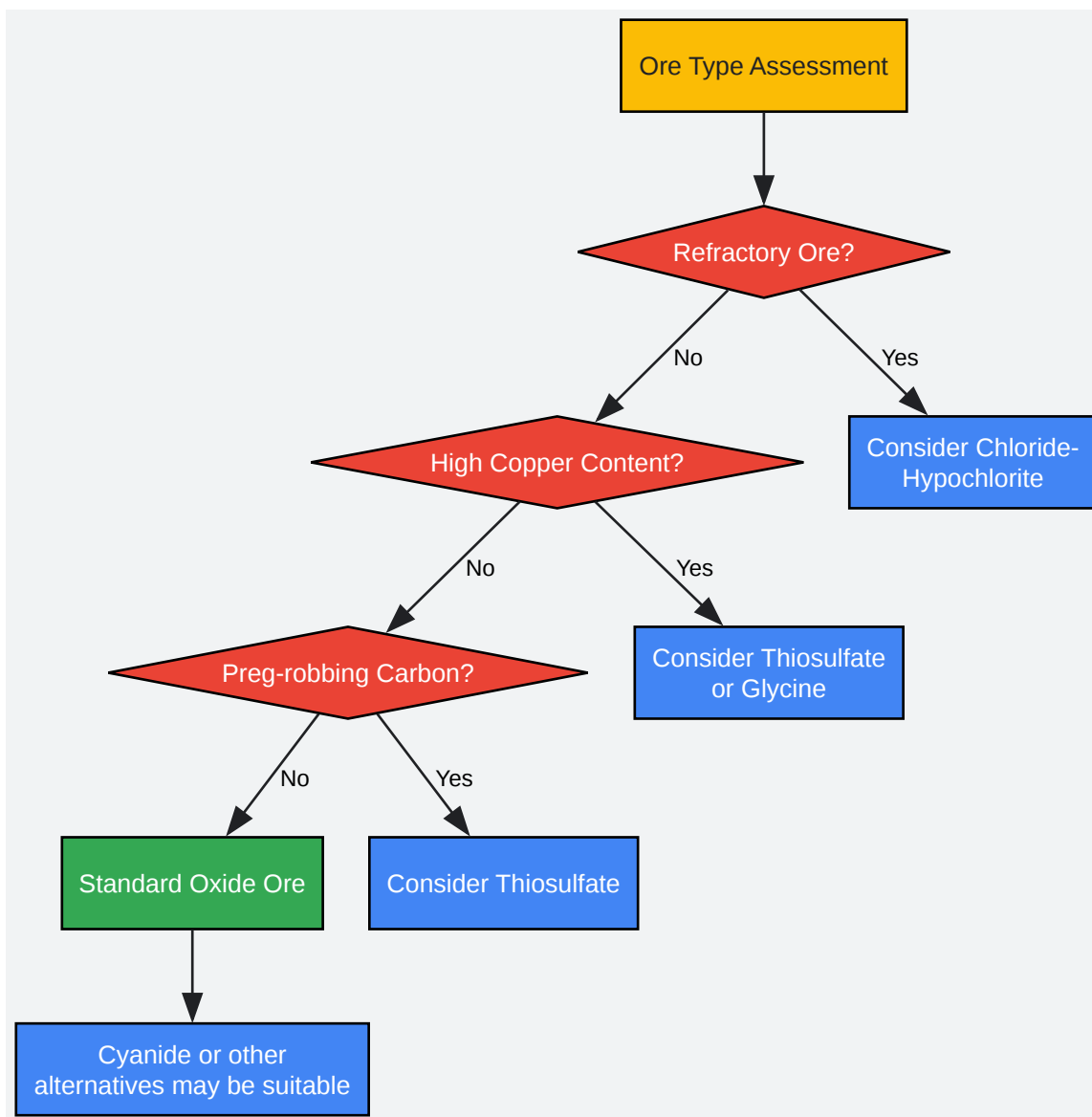
- After leaching, filter the slurry.
- Analyze the gold concentration in the filtrate to determine the percentage of gold dissolved.

Visualizations: Pathways and Workflows

The following diagrams illustrate key processes and relationships in alternative gold leaching methods.







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